

Analytical methods for quantifying 8-(4-Bromophenyl)-8-oxooctanenitrile

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Compound of Interest

Compound Name: 8-(4-Bromophenyl)-8-oxooctanenitrile

CAS No.: 898766-90-0

Cat. No.: B1293238

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Introduction & Scope

8-(4-Bromophenyl)-8-oxooctanenitrile is a critical synthetic intermediate, often utilized in the development of histone deacetylase (HDAC) inhibitors (e.g., suberoylanilide hydroxamic acid analogs) and as a linker in PROTAC (Proteolysis Targeting Chimera) design. Its structure comprises a lipophilic octanoyl chain terminated by a polar nitrile group and a UV-active 4-bromophenyl ketone moiety.

Precise quantification of this intermediate is essential for calculating reaction yields and ensuring the purity of downstream pharmaceutical ingredients. This Application Note details a validated Reverse-Phase HPLC-UV method for routine quality control and a high-sensitivity LC-MS/MS protocol for trace analysis in complex matrices.

Physicochemical Profile & Analytical Strategy

Before establishing the protocol, we must understand the analyte's behavior to select the correct separation mechanism.

Property	Characteristic	Analytical Implication
Chromophore	4-Bromobenzoyl moiety	Strong UV absorbance at 254 nm ($\pi \rightarrow \pi$) and 280 nm ($n \rightarrow \pi$).
Lipophilicity	Octyl chain + Aryl halide	High LogP (~3.5–4.0). Requires high organic strength for elution on C18.
Ionization	Ketone/Nitrile	Poor ionization in ESI(-). ESI(+) is preferred, forming or .
Isotopes	Bromine (,)	Distinct 1:1 isotopic doublet in Mass Spec (M, M+2).

Method A: HPLC-UV (Routine Assay & Purity)

Objective: Quantitative assay for raw material release and reaction monitoring (>98% purity requirement).

Chromatographic Conditions

- System: Agilent 1290 Infinity II or Waters Alliance e2695 (or equivalent).
- Column: Agilent ZORBAX Eclipse Plus C18 (150 mm × 4.6 mm, 3.5 μ m).
 - Rationale: The C18 stationary phase provides strong retention for the lipophilic octyl chain, while the 3.5 μ m particle size balances resolution and backpressure.
- Column Temperature: 40°C.
- Flow Rate: 1.0 mL/min.
- Injection Volume: 10 μ L.

- Detection: UV @ 254 nm (Reference: 360 nm).

Mobile Phase & Gradient

- Solvent A: 0.1% Trifluoroacetic Acid (TFA) in Water (Milli-Q).
- Solvent B: Acetonitrile (HPLC Grade).
 - Note: TFA is used to suppress silanol interactions, sharpening the peak shape of the ketone.

Time (min)	% Solvent A	% Solvent B	Curve
0.0	90	10	Initial
2.0	90	10	Hold
12.0	10	90	Linear Gradient
15.0	10	90	Wash
15.1	90	10	Re-equilibration
20.0	90	10	Stop

Standard Preparation Protocol

- Stock Solution (1.0 mg/mL): Weigh 10.0 mg of reference standard into a 10 mL volumetric flask. Dissolve in 100% Acetonitrile (sonicate for 5 mins).
- Working Standard (100 µg/mL): Dilute 1.0 mL of Stock Solution into a 10 mL flask; make up to volume with 50:50 Water:Acetonitrile.
 - Critical: Diluting in 100% ACN can cause peak distortion ("solvent effect") when injecting into a high-aqueous initial mobile phase.

Method B: LC-MS/MS (Trace Impurity & Bioanalysis)

Objective: Quantifying trace levels (ppb range) in biological fluids or cleaning validation swabs.

Mass Spectrometry Parameters

- Source: Electrospray Ionization (ESI), Positive Mode.
- Analyzer: Triple Quadrupole (QqQ).
- Precursor Ion:

294.0 (

) and 296.0 (

).
- Quantification Transition:

(Cleavage of octanenitrile chain, leaving bromobenzoyl cation).
- Confirmation Transition:

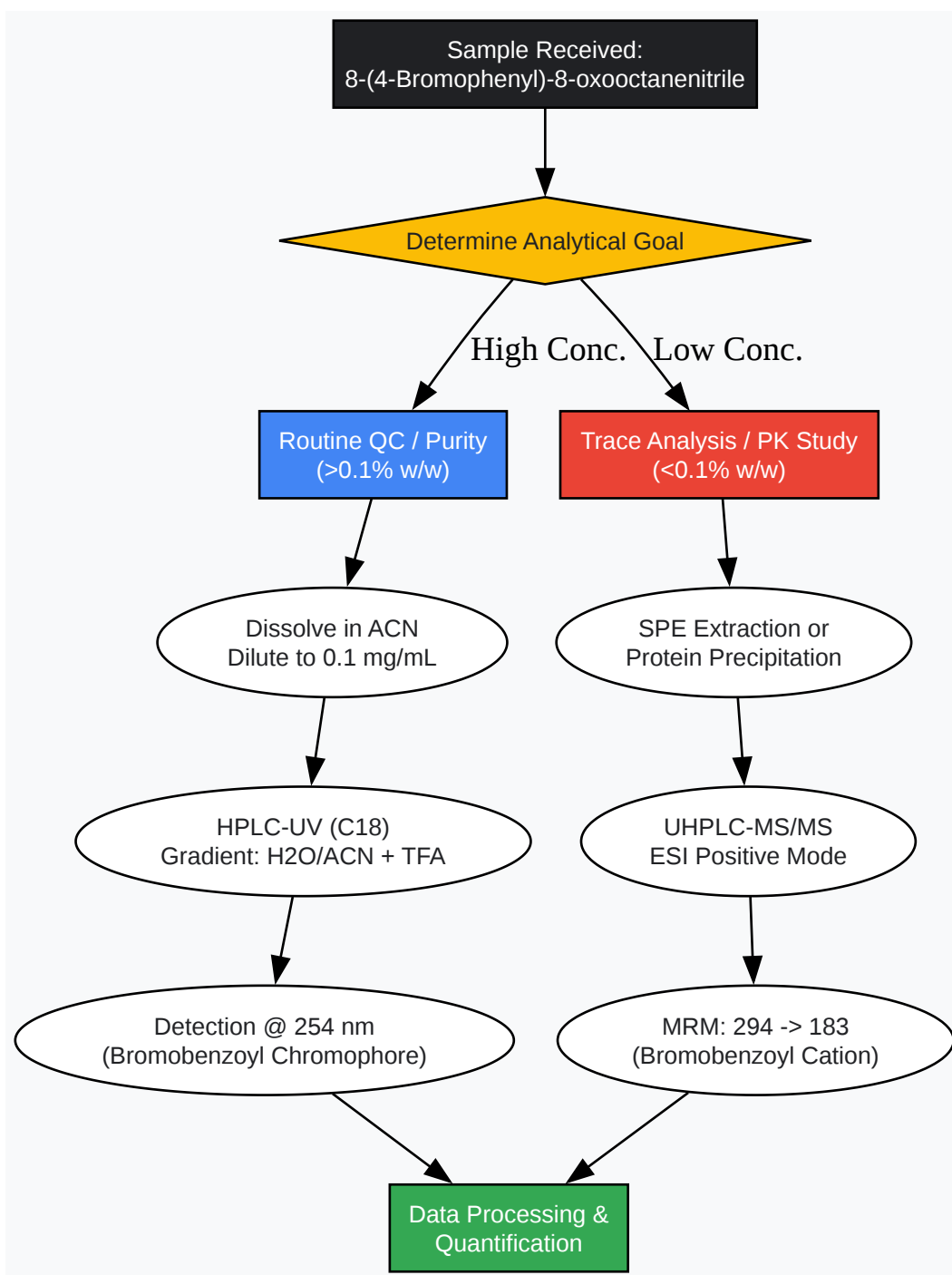
(Loss of CO from bromobenzoyl cation).

MRM Table

Analyte	Precursor (m/z)	Product (m/z)	Cone Voltage (V)	Collision Energy (eV)
Target (Quant)	294.0 ()	183.0	30	22
Target (Qual)	294.0 ()	155.0	30	35
Internal Std	298.0 (d4- Analog)	187.0	30	22

Experimental Workflow & Logic Visualization

The following diagram illustrates the decision matrix for selecting the appropriate method and the critical steps for sample preparation.



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Caption: Analytical decision tree comparing HPLC-UV for purity assays vs. LC-MS/MS for trace quantification.

Method Validation Criteria (ICH Q2(R1))

To ensure trustworthiness, the method must be validated against the following parameters:

- Specificity:
 - Inject the solvent blank. Ensure no interference at the retention time of the analyte (~10.5 min).
 - Acceptance: Resolution (R_s) > 2.0 between the analyte and any known synthetic impurities (e.g., 4-bromoacetophenone).
- Linearity:
 - Prepare 5 concentrations ranging from 50% to 150% of the target concentration.
 - Acceptance:
.
- Accuracy (Recovery):
 - Spike samples at 80%, 100%, and 120%.
 - Acceptance: Mean recovery 98.0% – 102.0%.
- System Suitability Test (SST):
 - Perform 5 replicate injections of the Standard.
 - RSD of Area:
.
 - Tailing Factor:
.

Troubleshooting & Causality

- Issue: Peak Splitting.
 - Cause: The sample solvent (100% ACN) is too strong compared to the initial mobile phase (90% Water), causing the analyte to precipitate or travel faster than the bulk solvent at the column head.
 - Fix: Dissolve the final sample in 50:50 ACN:Water.
- Issue: Ghost Peaks.
 - Cause: Gradient elution often concentrates impurities from the water or TFA.
 - Fix: Use HPLC-grade TFA and run a blank gradient to subtract baseline noise.
- Issue: Low Sensitivity in MS.
 - Cause: TFA suppresses ionization in ESI.
 - Fix: Switch to 0.1% Formic Acid for LC-MS applications.

References

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- Silverstein, R. M., et al. (2014). Spectrometric Identification of Organic Compounds. (Confirming Bromine isotope patterns and UV absorbance of aryl ketones).
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- To cite this document: BenchChem. [Analytical methods for quantifying 8-(4-Bromophenyl)-8-oxooctanenitrile]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1293238/docs#analytical-methods-for-quantifying-8-4-bromophenyl-8-oxooctanenitrile\]](https://www.benchchem.com/product/b1293238/docs#analytical-methods-for-quantifying-8-4-bromophenyl-8-oxooctanenitrile)

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